

# Application Notes: Quantification of Niacin Metabolites with Niacin- $^{15}\text{N}$ , $^{13}\text{C}_3$

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## Compound of Interest

Compound Name: Niacin- $^{15}\text{N}$ ,  $^{13}\text{C}_3$

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## Introduction

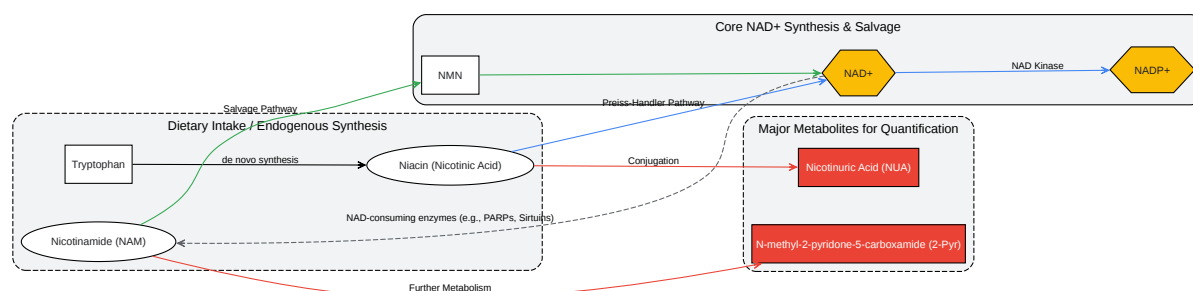
Niacin (Vitamin B3) is a crucial nutrient that serves as a precursor for the coenzymes nicotinamide adenine dinucleotide (NAD) and nicotinamide adenine dinucleotide phosphate (NADP). These coenzymes are fundamental to numerous cellular processes, including energy metabolism, DNA repair, and redox signaling.<sup>[1][2]</sup> Accurate quantification of niacin and its metabolites is essential for nutritional assessment, understanding metabolic pathways, and for the development of therapeutics targeting niacin-related pathways.<sup>[1]</sup>

Stable isotope-labeled internal standards are the gold standard for quantitative analysis by mass spectrometry, offering high precision and accuracy by correcting for matrix effects and variations during sample preparation and analysis. This application note details the use of Niacin- $^{15}\text{N}$ ,  $^{13}\text{C}_3$  as an internal standard for the sensitive and specific quantification of niacin and its major metabolites in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Niacin Metabolic Pathway

Niacin from dietary sources or endogenous synthesis is converted into NAD through various pathways. The primary metabolic routes for niacin involve amidation and conjugation. The amidation pathway leads to the formation of nicotinamide (NAM), which can then be further metabolized to compounds such as N-methyl-2-pyridone-5-carboxamide (2-Pyr). The

conjugation pathway primarily produces nicotinuric acid (NUA).[3] Understanding these pathways is critical for interpreting the quantitative data of the respective metabolites.



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**Caption:** Simplified Niacin Metabolic Pathway.

## Experimental Protocols

### Sample Preparation (Human Plasma)

This protocol outlines a protein precipitation method for the extraction of niacin and its metabolites from human plasma.

Materials:

- Human plasma collected in EDTA tubes.
- Niacin-<sup>15</sup>N, <sup>13</sup>C<sub>3</sub> internal standard (IS) working solution (1 µg/mL in 50:50 methanol:water).
- Acetonitrile (ACN), ice-cold.

- Methanol (MeOH), HPLC grade.
- Water, HPLC grade.
- Centrifuge capable of 15,000 x g and 4°C.
- Evaporator (e.g., nitrogen evaporator or vacuum concentrator).

#### Procedure:

- Thaw frozen plasma samples on ice.
- In a microcentrifuge tube, add 100 µL of plasma.
- Add 10 µL of the Niacin-<sup>15</sup>N,<sup>13</sup>C<sub>3</sub> internal standard working solution.
- Vortex for 10 seconds.
- Add 300 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 15,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of the mobile phase starting condition (e.g., 97:3 water:methanol with 2 mM ammonium acetate).
- Vortex for 30 seconds to ensure complete dissolution.
- Centrifuge at 15,000 x g for 5 minutes to pellet any remaining particulates.
- Transfer the clear supernatant to an autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Analysis

This section provides a general LC-MS/MS method adaptable for the analysis of niacin and its metabolites. Optimization may be required based on the specific instrument used.

#### Liquid Chromatography Conditions:

- Column: C18 reverse-phase column (e.g., Zorbax 300SB-C8, 250 mm x 4.6 mm, 5  $\mu$ m).<sup>[4]</sup>
- Mobile Phase A: 2 mM ammonium acetate in water.
- Mobile Phase B: Methanol.
- Flow Rate: 0.5 mL/min.
- Injection Volume: 10  $\mu$ L.
- Gradient:
  - 0-1 min: 3% B
  - 1-5 min: 3-50% B
  - 5-5.1 min: 50-97% B
  - 5.1-7 min: 97% B
  - 7-7.1 min: 97-3% B
  - 7.1-10 min: 3% B (Re-equilibration)
- Column Temperature: 40°C.

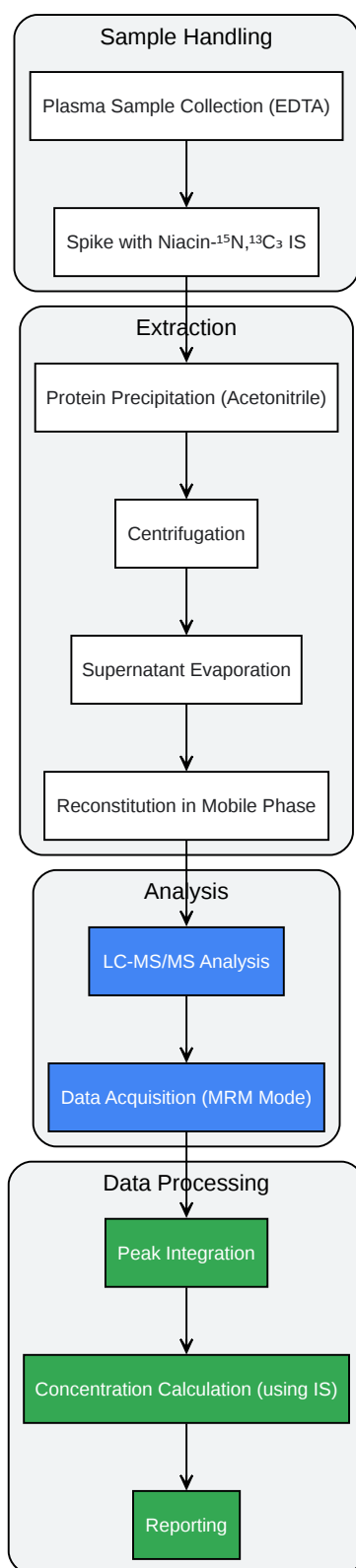
#### Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Negative for Niacin and NUA, Positive for NAM and 2-Pyr.
- Multiple Reaction Monitoring (MRM) Transitions: The following table provides example MRM transitions. These should be optimized for the specific instrument.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Polarity
Niacin	122.0	78.0	Negative
Niacin- <sup>15</sup> N, <sup>13</sup> C <sub>3</sub> (IS)	126.0	81.0	Negative
Nicotinuric Acid (NUA)	179.1	78.0	Negative
Nicotinamide (NAM)	123.1	80.1	Positive
N-methyl-2-pyridone-5-carboxamide (2-Pyr)	153.1	110.1	Positive

## Experimental Workflow

The overall workflow from sample collection to data analysis is depicted below.



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**Caption:** Workflow for Niacin Metabolite Quantification.

## Quantitative Data Summary

The following tables present representative data for the calibration curve and quantification of niacin and its metabolites in human plasma samples. The use of Niacin-<sup>15</sup>N,<sup>13</sup>C<sub>3</sub> as an internal standard ensures high accuracy and precision.

Table 1: Representative Calibration Curve Data

Analyte	Concentration (ng/mL)	Analyte/IS Peak Area Ratio
Niacin	5	0.025
	10	0.051
	50	0.248
	100	0.502
	500	2.510
	1000	5.035
	R <sup>2</sup>	>0.995
NUA	10	0.033
	20	0.065
	100	0.328
	200	0.655
	1000	3.290
	2000	6.575
	R <sup>2</sup>	>0.995

Table 2: Quantification of Niacin Metabolites in Human Plasma (Example Data)

Sample ID	Niacin (ng/mL)	Nicotinuric Acid (NUA) (ng/mL)	Nicotinamide (NAM) (ng/mL)	2-Pyr (ng/mL)
Control 1	25.4	45.8	30.2	55.1
Control 2	28.1	50.2	33.5	58.9
Treated 1	150.6	255.3	85.7	120.4
Treated 2	165.2	280.1	92.3	135.6
Mean (Control)	26.8	48.0	31.9	57.0
Mean (Treated)	157.9	267.7	89.0	128.0
%RSD (Control)	6.9%	6.6%	7.3%	4.7%
%RSD (Treated)	6.6%	6.5%	5.4%	7.8%

## Conclusion

The described methodology utilizing Niacin-<sup>15</sup>N,<sup>13</sup>C<sub>3</sub> as an internal standard provides a robust, sensitive, and specific approach for the quantification of niacin and its key metabolites in human plasma. This method is suitable for a range of applications, from clinical pharmacokinetic studies to fundamental metabolic research, enabling a deeper understanding of niacin's role in health and disease. The detailed protocols and representative data serve as a valuable resource for researchers and scientists in the field.

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## References

- 1. Niacin Analysis Service | Precise Vitamin B3 Quantification for Reliable Results - Creative Proteomics [[creative-proteomics.com](https://creative-proteomics.com)]
- 2. Vitamin B3 (niacin) | OpenN-Global | King's College London [[kcl.ac.uk](https://kcl.ac.uk)]



- 3. researchgate.net [researchgate.net]
- 4. Quantification of Niacin and Its Metabolite Nicotinuric Acid in Human Plasma by LC-MS/MS: Application to a Clinical Trial of a Fixed Dose Combination Tablet of Niacin Extended-Release/Simvastatin (500 mg/10 mg) in Healthy Chinese Volunteers - PMC [pmc.ncbi.nlm.nih.gov]
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